

mitapivat hemisulfate stability and storage conditions

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Compound of Interest

Compound Name: Mitapivat hemisulfate

Cat. No.: B12760342

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Mitapivat Hemisulfate Technical Support Center

Welcome to the technical support center for **mitapivat hemisulfate**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for the stability and storage of **mitapivat hemisulfate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **mitapivat hemisulfate**?

A1: For optimal stability, **mitapivat hemisulfate** should be stored under controlled conditions. For short-term storage (days to weeks), refrigeration at 0 - 4°C is recommended. For long-term storage (months to years), freezing at -20°C is advised. The compound should be kept in a dry and dark environment.[1] While it may be shipped at ambient temperatures as a non-hazardous chemical, prolonged exposure to uncontrolled temperatures should be avoided.[1] One supplier of the sesquihydrate form suggests storage at room temperature in the continental US, but it is always best to consult the Certificate of Analysis for specific recommendations for the particular form you have.[2]

Q2: How stable is **mitapivat hemisulfate** at room temperature?

A2: The stability of **mitapivat hemisulfate** at room temperature can depend on the specific crystalline form. For example, certain co-crystals like "Form ACC1 of **Mitapivat hemisulfate**:ascorbic acid" and "Form ACC2 of **Mitapivat hemisulfate**:adipic acid" have been

shown to be chemically and polymorphically stable for at least one month under standard room temperature and humidity conditions (60% relative humidity).[3][4] However, for general research use, it is recommended to follow the short-term storage guidelines of 0 - 4°C to minimize any potential degradation over time.[1]

Q3: Is **mitapivat hemisulfate** sensitive to light?

A3: Yes, exposure to light can lead to the degradation of mitapivat. A study on the degradation behavior of mitapivat identified photolytic degradation products.[5] Therefore, it is crucial to store the compound in a dark environment, for example, by using amber vials or by storing it in a light-proof container.

Q4: What are the known degradation pathways for mitapivat?

A4: Mitapivat can degrade under various stress conditions, including hydrolysis, oxidation, and photolysis.[5] The primary degradation pathways identified include oxidation, N-dealkylation, and hydrolysis of the amide bond.[6] A study has identified seven novel degradation products resulting from these stress conditions.[5]

Q5: Are there different crystalline forms of **mitapivat hemisulfate** with varying stability?

A5: Yes, several crystalline forms (polymorphs and co-crystals) of **mitapivat hemisulfate** have been developed to improve properties such as stability, dissolution, and handling.[4][7] For instance, specific crystalline forms with ascorbic acid and adipic acid have demonstrated enhanced stability under stress conditions like heat, grinding, and high pressure.[3][4] When working with a specific form, it is important to refer to the supplier's documentation for detailed stability information.

Q6: How should I handle the commercially available mitapivat tablets (Pyrukynd®)?

A6: The commercially available tablets should be kept in their original blister wallet and carton until use. The tablets should be swallowed whole and not be cut, crushed, chewed, or dissolved.[8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in analytical chromatogram (e.g., HPLC, LC-MS)	Degradation of the compound due to improper storage or handling.	1. Verify that the compound has been stored at the correct temperature and protected from light and moisture. 2. Prepare fresh solutions for analysis. 3. If degradation is suspected, consider performing a forced degradation study to identify potential degradation products. [5]
Inconsistent experimental results	Instability of the compound in the experimental medium (e.g., buffer, cell culture media).	1. Assess the stability of mitapivat hemisulfate in your specific experimental solution over the duration of the experiment. 2. Prepare fresh stock solutions before each experiment. 3. Consider the pH of your solutions, as hydrolysis can be a degradation pathway.
Physical changes in the solid compound (e.g., color change, clumping)	Exposure to moisture or light.	1. Ensure the storage container is tightly sealed and stored in a desiccator if necessary. 2. Confirm that the compound is stored in a dark place. 3. Some crystalline forms are non-hygroscopic, which may be preferable for experiments sensitive to moisture. [3] [4]

Stability and Storage Data Summary

Parameter	Condition	Recommendation/Observation	Reference
Short-Term Storage	Days to Weeks	0 - 4°C, dry, dark	[1]
Long-Term Storage	Months to Years	-20°C, dry, dark	[1]
Shipping	Ambient Temperature	Stable for a few weeks during ordinary shipping.	[1]
Light Exposure	Photolytic Stress	Leads to degradation. Store in the dark.	[5]
Humidity	60% RH at RT	Some crystalline forms are stable for at least one month.	[3][4]
Accelerated Stability	40°C / 75% RH	Some crystalline forms are stable for at least one month.	[3][4]
Stress Conditions	Heat, Grinding, High Pressure	Certain crystalline forms exhibit stability.	[3][4]

Experimental Protocols

Forced Degradation Study Protocol

This protocol is a general guideline for assessing the stability of **mitapivat hemisulfate** under various stress conditions, based on methodologies described in the literature.[5]

Objective: To identify potential degradation products and pathways for **mitapivat hemisulfate**.

Materials:

- **Mitapivat hemisulfate**
- HPLC grade water, acetonitrile, and methanol
- Hydrochloric acid (HCl)

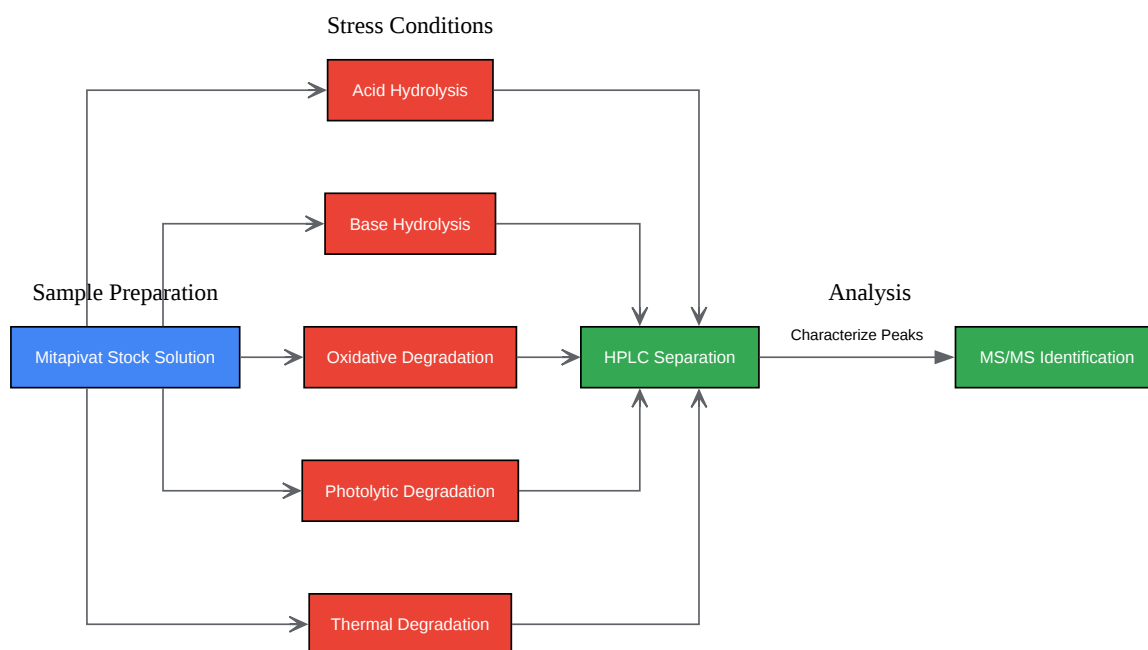
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC or UPLC system with a C18 column
- Mass spectrometer (e.g., Q-TOF) for peak identification

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **mitapivat hemisulfate** in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).
- Acid Hydrolysis:
 - Treat the stock solution with an appropriate concentration of HCl (e.g., 0.1 M).
 - Incubate at a specific temperature (e.g., 60°C) for a defined period.
 - Neutralize the solution with NaOH before analysis.
- Base Hydrolysis:
 - Treat the stock solution with an appropriate concentration of NaOH (e.g., 0.1 M).
 - Incubate at a specific temperature (e.g., 60°C) for a defined period.
 - Neutralize the solution with HCl before analysis.
- Oxidative Degradation:
 - Treat the stock solution with a solution of H₂O₂ (e.g., 3%).
 - Keep the solution at room temperature for a defined period.
- Photolytic Degradation:
 - Expose the stock solution to direct sunlight or a photostability chamber for a defined period.

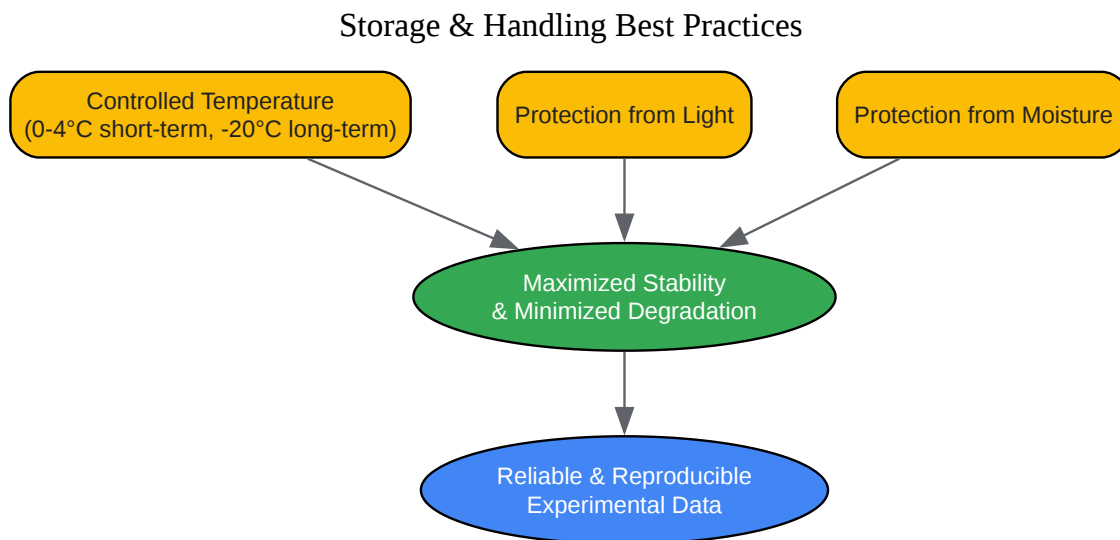
- Run a dark control in parallel.
- Thermal Degradation:
 - Expose the solid compound to dry heat (e.g., 105°C) for a defined period.
 - Dissolve the heat-treated solid in the stock solution solvent for analysis.
- Analysis:
 - Analyze all samples by a validated HPLC method to separate the parent compound from any degradation products.^[5]
 - Characterize the degradation products using a mass spectrometer to determine their mass-to-charge ratio and fragmentation patterns.^{[5][6]}

Visualizations



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Caption: Forced degradation experimental workflow for mitapivat.



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Caption: Key factors influencing mitapivat stability and data integrity.

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